

Application Note: Quantitative Analysis of Amyl 2-hydroxyethyl sulfide using Chromatographic Techniques

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Compound of Interest

Compound Name: Amyl 2-hydroxyethyl sulfide

CAS No.: 22812-91-5

Cat. No.: B1632745

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Abstract

This document provides a comprehensive guide to the quantitative analysis of **Amyl 2-hydroxyethyl sulfide** (also known as 2-(Pentylthio)ethanol), a sulfur-containing organic compound. Given the compound's physicochemical properties, this note details two primary analytical methodologies: Gas Chromatography-Mass Spectrometry (GC-MS) for robust quantification and structural confirmation, and High-Performance Liquid Chromatography (HPLC) with UV detection as a complementary technique. The protocols herein are designed for researchers, scientists, and drug development professionals, offering step-by-step procedures for sample preparation, instrument setup, and method validation in accordance with ICH guidelines. The causality behind experimental choices is explained to provide a deeper understanding of the analytical process.

Introduction and Rationale

Amyl 2-hydroxyethyl sulfide (C₇H₁₆OS) is an organosulfur compound whose accurate quantification is critical in various fields, from ensuring the purity of pharmaceutical products to monitoring its presence in environmental samples. The molecule possesses both a polar hydroxyl group and a nonpolar amyl-sulfide moiety, granting it intermediate polarity and volatility. These characteristics dictate the selection of appropriate analytical strategies.

The primary challenge in analyzing such sulfur compounds is often their potential for interaction with active sites in chromatographic systems and the need for sensitive, specific detection. This guide proposes Gas Chromatography-Mass Spectrometry (GC-MS) as the principal method due to its high separation efficiency for semi-volatile compounds and the definitive identification provided by mass spectrometry.[1] Furthermore, a reverse-phase High-Performance Liquid Chromatography (HPLC) method is presented as a viable alternative, particularly for non-volatile matrices or when GC is not available.

Physicochemical Properties of Amyl 2-hydroxyethyl sulfide

Understanding the analyte's properties is fundamental to method development. Key properties are summarized below.

Property	Value	Source
IUPAC Name	2-(Pentylsulfanyl)ethanol	PubChem[2]
Molecular Formula	C7H16OS	PubChem[2]
Molecular Weight	148.27 g/mol	PubChem[2]
Structure	CCCCSCCO	PubChem[2]
Predicted Boiling Point	~230-250 °C (est.)	N/A
Predicted Polarity	Intermediate	N/A

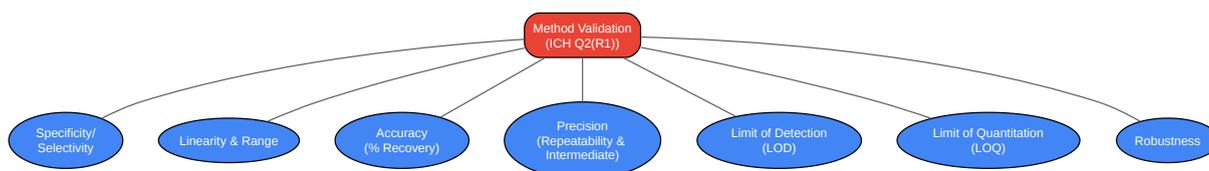
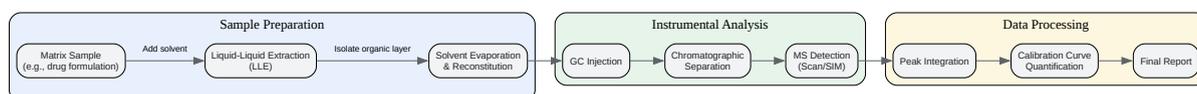
Note: Experimental boiling point data is not readily available; the estimate is based on structurally similar compounds like thiodiglycol.[3][4][5]

Primary Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

Rationale for Selection: GC is ideally suited for the analysis of semi-volatile compounds like **Amyl 2-hydroxyethyl sulfide**. Coupling it with a mass spectrometer provides unparalleled selectivity and sensitivity, allowing for both quantification and positive identification based on the compound's unique mass spectrum.[6]

Overall GC-MS Workflow

The logical flow for sample analysis by GC-MS is depicted below. This workflow ensures that the sample is appropriately prepared, analyzed under optimal conditions, and the data is validated for accuracy and reliability.



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Sources

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- 2. Amyl 2-hydroxyethyl sulfide | C₇H₁₆OS | CID 256808 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Thiodiglycol - Wikipedia [en.wikipedia.org]

- [4. Thiodiglycol \(CAS 111-48-8\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [5. THIODIGLYCOL | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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